

A Comparative Analysis of the Herbicidal Activity of Trifloxsulfuron and Other Sulfonylureas

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Compound of Interest

Compound Name: **Trifloxsulfuron**

Cat. No.: **B132728**

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This guide provides a detailed comparison of the herbicidal activity of **trifloxsulfuron** with other commonly used sulfonylurea herbicides. The information is intended for researchers, scientists, and professionals in the field of drug development and weed management.

Introduction to Sulfonylurea Herbicides

Sulfonylurea herbicides are a major class of herbicides discovered in the mid-1970s that revolutionized weed control in agriculture.^{[1][2]} They are characterized by their high efficacy at low application rates, high selectivity, and low environmental impact.^{[2][3]} All sulfonylurea herbicides share a common mode of action: the inhibition of the acetolactate synthase (ALS) enzyme, also known as acetohydroxyacid synthase (AHAS).^{[1][4][5]} This enzyme is essential for the biosynthesis of the branched-chain amino acids valine, leucine, and isoleucine in plants.^{[1][6]} By blocking this pathway, sulfonylureas halt cell division and growth in susceptible plants, leading to their eventual death.^{[4][7]}

Trifloxsulfuron-sodium is a post-emergence sulfonylurea herbicide known for its broad-spectrum control of broadleaf weeds and sedges in crops like cotton and sugarcane, as well as in turfgrass management.^{[4][8][9]} Like other members of its class, it is absorbed through the foliage and roots and translocated to the meristematic regions of the plant.^{[4][10]}

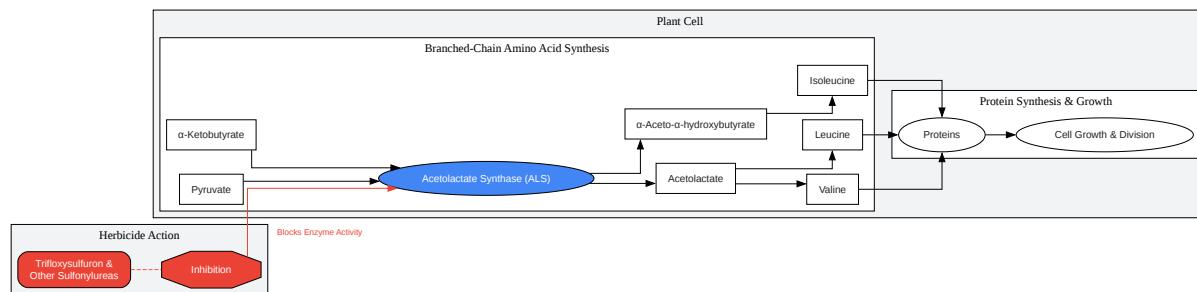
Comparative Herbicidal Activity

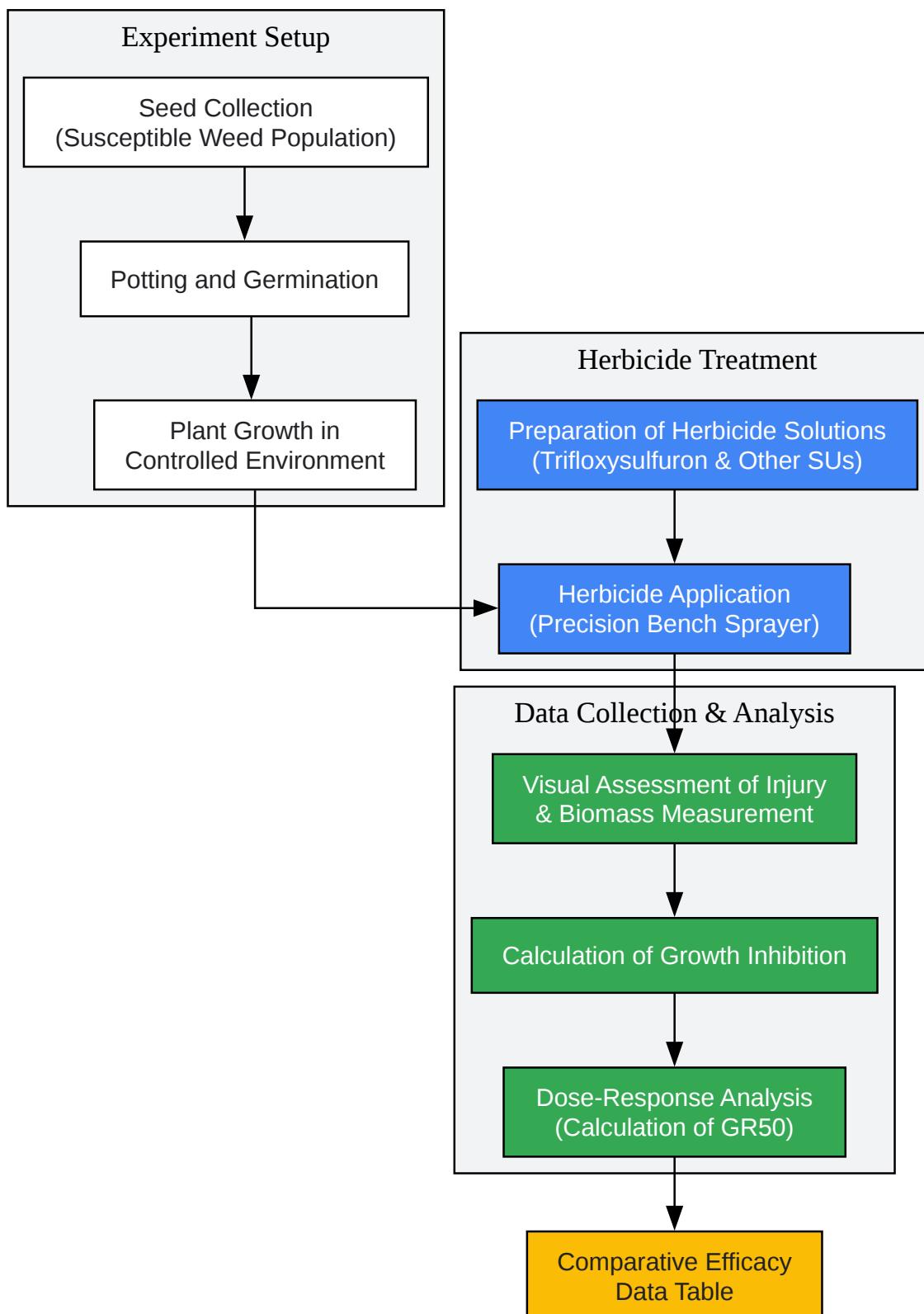
While all sulfonylureas target the same enzyme, slight variations in their chemical structures lead to significant differences in their weed control spectrum, crop tolerance, and application rates.^[1] The following table summarizes the herbicidal activity of **trifloxyulfuron** in comparison with other selected sulfonylurea herbicides.

Herbicide	Common Trade Name(s)	Typical Application Rate (g a.i./ha)	Key Controlled Weeds
Trifloxsulfuron	Envolve, Monument, Recondo	5 - 30	Broadleaf weeds (e.g., pigweed, cocklebur, morningglory), sedges (e.g., nutsedge), and some grasses. [8] [11]
Chlorsulfuron	Telar, Glean	10 - 40	Ryegrass, wild mustard, and other broadleaf weeds.
Flazasulfuron	Katana, Mission	25 - 50	Tall fescue, annual and perennial ryegrass, broadleaf weeds, and sedges.
Foramsulfuron	Tribute, Revolver	20 - 45	Grassy weeds and some broadleaf weeds. [3]
Halosulfuron-methyl	Prosedge, Manage, Sempra	35 - 70	Nutsedges and some broadleaf weeds. [3]
Metsulfuron-methyl	Ally, Escort, Blade	4 - 8	Broadleaf weeds. [3] [12]
Rimsulfuron	TranXit, Matrix, Prism	15 - 35	Grassy weeds like ryegrass and fescue, and some broadleaf weeds. [3]
Sulfosulfuron	Maverick, Certainty	15 - 30	Sedges and as a spring transition aid in overseeded bermudagrass.

Mode of Action: ALS Inhibition Pathway

The primary mechanism of action for all sulfonylurea herbicides is the disruption of the biosynthesis of branched-chain amino acids through the inhibition of the acetolactate synthase (ALS) enzyme.



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